

comparative volatility of 2-Ethenylfuran and furan

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Compound Focus: 2-Ethenylfuran

CAS No.: 1487-18-9

Cat. No.: S578876

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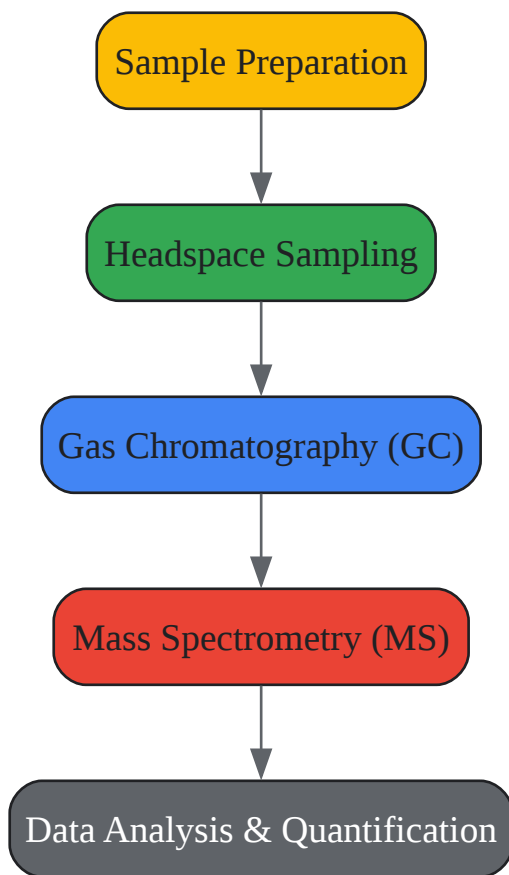
Physical Properties of 2-Ethenylfuran

The table below summarizes the key physical properties related to the volatility of **2-Ethenylfuran**, compiled from authoritative data sources [1] [2].

Property	Value	Conditions / Notes	Source
Boiling Point	99.6 - 100 °C	At 760 mmHg	[1], [2]
Melting Point	-94 °C	At 760 mmHg	[2]
Vapor Pressure	42.58 mmHg (est.)	At 25 °C	[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	38.0 \pm 1.0 kJ/mol	-	[1]
Water Solubility	1414 mg/L (est.)	At 25 °C	[2]
logP (octanol-water)	2.395 (est.)	-	[2]

Analytical Methods for Volatile Compound Determination

While direct comparative data is unavailable, established analytical protocols exist for determining volatile organic compounds like furans in various matrices. The following diagram illustrates a generalized workflow for such analysis.



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General Workflow for VOC Analysis

This workflow is based on headspace gas chromatography-mass spectrometry (GC-MS) methods, which are standard for analyzing volatile food toxicants like furan [3] [4].

- **Sample Preparation:** For food samples, this involves homogenizing the product at low temperatures (e.g., 0°C) to prevent the loss of volatile compounds. An internal standard, such as deuterated furan (d₄-furan), is typically added at this stage for accurate quantification [3] [4].

- **Headspace Sampling:** A portion of the vapor above the sample in a sealed vial is collected. This can be done via **static headspace** (direct sampling) or **dynamic headspace** (purge-and-trap), which concentrates volatiles for lower detection limits [4].
- **GC Separation & MS Detection:** The volatile compounds are separated in the GC and identified by their unique mass-to-charge ratio (m/z) in the MS. For instance, furan is monitored at m/z 68, and its internal standard at m/z 72 [3] [4].
- **Quantification:** The **standard addition method** is often used to account for matrix effects. This involves spiking the sample with known amounts of the analyte and plotting the response to determine the original concentration in the sample [4].

How to Proceed with Your Comparison

To create the comparative guide you need, consider the following approaches:

- **Compare Foundational Data:** You can place the available data for **2-Ethenylfuran** side-by-side with the well-established properties of **furan** (CAS 110-00-9) from a reliable database like the NIST WebBook. Comparing their boiling points and vapor pressures will give a direct, theoretical measure of relative volatility.
- **Apply the Methodology:** The experimental protocols described can be used to determine the concentration of both compounds in the same matrix (e.g., a food product or a simulated solution). The resulting headspace concentration data would provide an empirical comparison of their volatilities under specific conditions.

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References

1. -Vinylfuran [webbook.nist.gov]
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3. Development and validation of a headspace method for determination... [pubmed.ncbi.nlm.nih.gov]
4. Evaluating Food Products for Furan and Other VOCs [scioninstruments.com]

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